

Solubility Profile of 2-Amino-4-chlorophenol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Amino-4-chlorophenol** (CAS No. 95-85-2), a key intermediate in the synthesis of various pharmaceuticals and dyes. Understanding the solubility of this compound in different solvents is critical for process development, formulation, and purification in the chemical and pharmaceutical industries. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **2-Amino-4-chlorophenol** has been reported in a limited number of solvents. The available quantitative data is summarized in Table 1. It is important to note the conflicting data for water solubility, which may be attributed to differences in experimental conditions such as pH and temperature.

Table 1: Quantitative Solubility of **2-Amino-4-chlorophenol** in Various Solvents



Solvent	Temperature (°C)	Solubility	Citation
Water	20	< 1 mg/mL	[1]
Water	26	3 g/L	[2]
Methanol	Not Specified	~33.3 mg/mL	[3]

Qualitative Solubility Information

In addition to the quantitative data, several sources provide qualitative descriptions of **2-Amino-4-chlorophenol**'s solubility:

- Organic Solvents: It is described as being soluble in alcohols and acetone.[4] A safety data sheet indicates it is "very soluble" in alcohol. One source also mentions it is partially soluble in hot methanol.
- Aqueous Solutions: The compound's solubility is pH-dependent. It is soluble in acidic and alkaline solutions, which can be attributed to the protonation of the amino group in acidic conditions and the deprotonation of the phenolic hydroxyl group in basic conditions.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **2-Amino-4-chlorophenol** in various solvents using the isothermal shake-flask method followed by quantification using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

Materials and Equipment

- 2-Amino-4-chlorophenol (high purity)
- Solvents of interest (analytical grade)
- Volumetric flasks
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control



- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Syringes
- Analytical balance
- HPLC system with a UV detector
- C18 HPLC column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Mobile phase components (e.g., HPLC grade water, acetonitrile, acetic acid)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of 2-Amino-4-chlorophenol to a series of vials. A visual excess of solid should be present to ensure saturation.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- · Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples at a constant speed for a sufficient period to reach equilibrium (typically 24-48 hours). To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is reached when consecutive measurements are consistent.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.



- Immediately filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Sample Analysis by RP-HPLC:
 - Prepare a series of standard solutions of 2-Amino-4-chlorophenol of known concentrations in the solvent of interest.
 - Develop a suitable RP-HPLC method. A reported method utilizes a C18 column with a mobile phase of water:acetonitrile:acetic acid (70:30:1 v/v/v) at a flow rate of 1.5 mL/min, with UV detection at 280 nm.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the filtered sample supernatants (appropriately diluted if necessary) and determine the concentration of 2-Amino-4-chlorophenol from the calibration curve.
- · Calculation of Solubility:
 - Calculate the solubility of 2-Amino-4-chlorophenol in the solvent using the determined concentration and any dilution factors. Express the solubility in appropriate units (e.g., mg/mL or g/L).

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-Amino-4-chlorophenol**.



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Caption: Experimental workflow for solubility determination.

This guide provides the currently available information on the solubility of **2-Amino-4-chlorophenol** and a robust method for its experimental determination. For researchers and professionals in drug development, having accurate solubility data is fundamental for advancing chemical processes and formulation design.

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